2-chloro-N-[(2-fluorophenyl)methyl]propanamide melting point data

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Compound of Interest

Compound Name:	*2-chloro-N-[(2-fluorophenyl)methyl]propanamide*
CAS No.:	*1016843-74-5*
Cat. No.:	*B3363081*

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Abstract

In the landscape of contemporary drug discovery and development, the precise characterization of novel chemical entities (NCEs) is a cornerstone of regulatory submission and successful clinical translation. The melting point of a crystalline solid is a fundamental thermodynamic property that provides critical insights into its identity, purity, and polymorphic form. This technical guide presents a comprehensive, field-proven methodology for the determination of the melting point of **2-chloro-N-[(2-fluorophenyl)methyl]propanamide**, a representative NCE. While published data for this specific molecule is not currently available, this document serves as an authoritative framework for its empirical determination. We will delve into the causality behind experimental choices, establish a self-validating protocol, and provide a template for the rigorous reporting of results. This guide is intended for researchers, analytical scientists, and drug development professionals who are tasked with the crucial responsibility of characterizing NCEs.

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Introduction: The Critical Role of Melting Point in Drug Development

The melting point of a pure crystalline substance is the temperature at which it transitions from the solid to the liquid phase at a given pressure. This physical constant is not merely a number; it is a sensitive indicator of the substance's identity and purity. For a newly synthesized active pharmaceutical ingredient (API) such as **2-chloro-N-[(2-fluorophenyl)methyl]propanamide**, an accurate and precise melting point determination is indispensable for several reasons:

- Identity Confirmation: A sharp and reproducible melting point, when compared to a reference standard (if available) or theoretical predictions, serves as a primary confirmation of the compound's identity.
- Purity Assessment: Impurities typically depress and broaden the melting point range. A narrow melting range is a strong indicator of high purity. This is a critical parameter in the release of API batches.
- Polymorph and Solvate Screening: Different crystalline forms (polymorphs) or solvates of the same compound will exhibit different melting points. The identification and characterization of these forms are crucial as they can significantly impact the drug's solubility, bioavailability, and stability.
- Stability Studies: Changes in the melting point of a substance over time can indicate degradation or transformation, providing valuable data for stability and shelf-life assessments.

Given the absence of publicly available melting point data for **2-chloro-N-[(2-fluorophenyl)methyl]propanamide**, the following sections will provide a robust protocol for its determination, grounded in established principles of analytical chemistry.

Experimental Protocol: Melting Point Determination of 2-chloro-N-[(2-fluorophenyl)methyl]propanamide

This protocol is designed to be a self-validating system, incorporating steps for instrument calibration and sample preparation that ensure the trustworthiness of the final data.

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Instrumentation and Materials

- Melting Point Apparatus: A modern digital melting point apparatus with a video camera and automated detection is recommended (e.g., Mettler-Toledo MP70 or similar). The instrument should have a temperature resolution of at least 0.1 °C.
- Capillary Tubes: High-quality, thin-walled capillary tubes, open at one end.
- Sample: **2-chloro-N-[(2-fluorophenyl)methyl]propanamide**, finely powdered and thoroughly dried.
- Calibration Standards: Certified reference standards with known melting points that bracket the expected melting point of the sample (e.g., benzophenone, 48.5 °C; caffeine, 235 °C).
- Spatula and Mortar and Pestle: For sample handling and preparation.

Instrument Calibration

The trustworthiness of the melting point data is directly dependent on the accuracy of the instrument. Therefore, a two-point calibration should be performed prior to sample analysis.

- Select Calibration Standards: Choose two certified reference standards whose melting points bracket the anticipated melting point of the test compound. If the melting point is unknown, a wider range of standards should be used.
- Prepare a Calibration Curve: Following the manufacturer's instructions, determine the melting points of the standards. The instrument should be programmed to ramp the temperature at a slow rate (e.g., 1 °C/min) near the expected melting point.
- Verify Accuracy: The observed melting points of the standards should be within the certified tolerance (typically ±0.5 °C). If not, the instrument must be recalibrated according to the manufacturer's protocol.

Sample Preparation

Proper sample preparation is critical to obtaining a sharp and reproducible melting point.

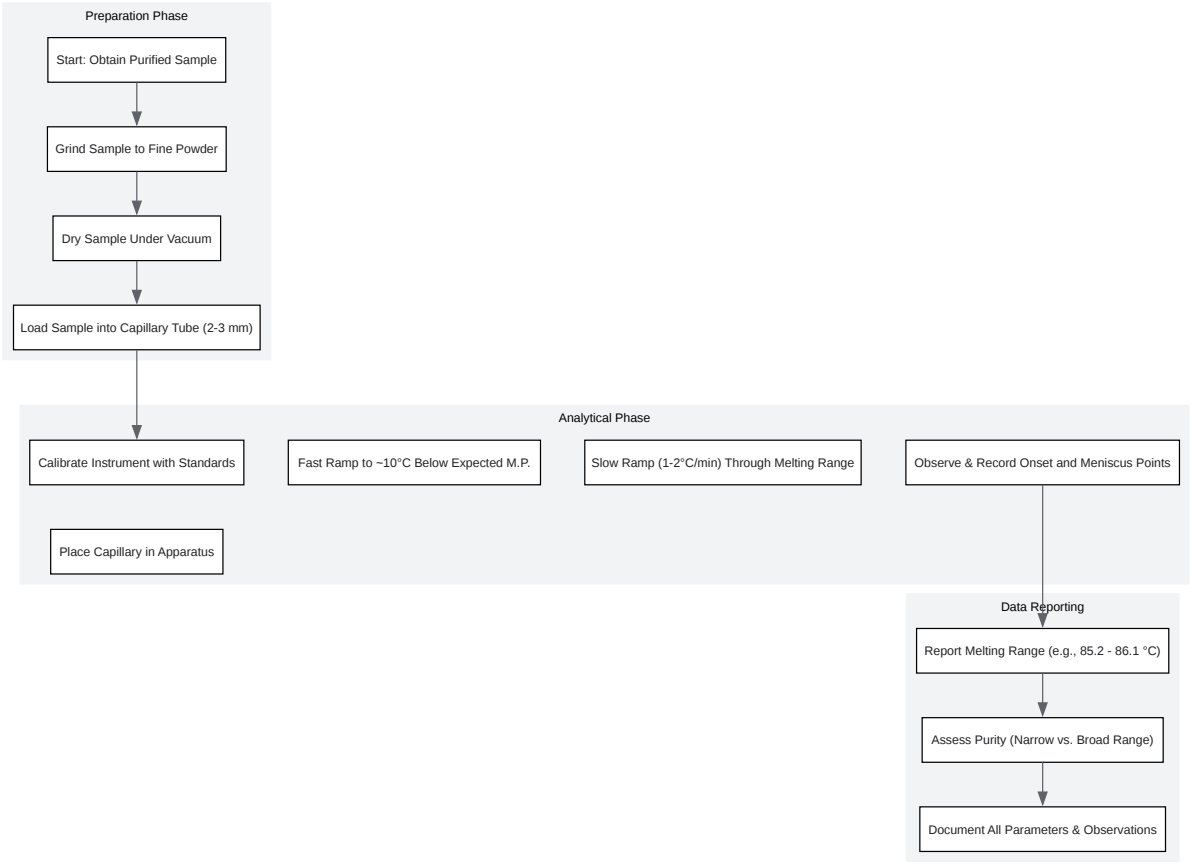
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- Sample Purity: Ensure the sample of **2-chloro-N-[(2-fluorophenyl)methyl]propanamide** has been purified to the highest possible degree, for instance, by recrystallization or column chromatography.
- Drying: The sample must be thoroughly dried to remove any residual solvent, which can depress the melting point. Drying under high vacuum at a temperature below the expected melting point is recommended.
- Grinding: Gently grind the crystalline sample into a fine, uniform powder using a mortar and pestle. This ensures efficient and uniform heat transfer within the capillary tube.
- Capillary Loading: Tap the open end of a capillary tube into the powdered sample to pack a small amount of material into the bottom. The packed sample height should be 2-3 mm. A consistent sample size is key for reproducibility.

Melting Point Determination Workflow

The following diagram illustrates the logical flow of the melting point determination process.

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Caption: Workflow for the determination of the melting point of a novel chemical entity.

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Step-by-Step Measurement Protocol

- Initial Fast Ramp: Place the loaded capillary tube into the melting point apparatus. Set the starting temperature to approximately 20 °C below the expected melting point. If the melting point is unknown, a preliminary rapid heating run (e.g., 10-20 °C/min) can be performed to get a rough estimate.
- Slow Ramp for Precision: Once the temperature is about 10-15 °C below the estimated melting point, reduce the heating rate to 1-2 °C/min. A slower ramp rate is crucial for allowing the system to reach thermal equilibrium and for accurate observation of the melting process.
- Observation and Recording: Carefully observe the sample through the instrument's viewing port or video feed. Record the following two temperatures:
  - Onset Point (T_onset): The temperature at which the first drop of liquid appears in the sample.
  - Meniscus Point (T_meniscus) / Clear Point (T_clear): The temperature at which the last solid particle melts, resulting in a clear liquid.
- Repeatability: Perform the measurement in triplicate to ensure the reproducibility of the results. The reported melting point should be the average of these three measurements.

Data Presentation and Interpretation

The results of the melting point determination for **2-chloro-N-[(2-fluorophenyl)methyl]propanamide** should be presented in a clear and concise manner.

Data Summary Table

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Parameter	Measurement 1 (°C)	Measurement 2 (°C)	Measurement 3 (°C)	Average (°C)
T_onset	[Hypothetical Data]	[Hypothetical Data]	[Hypothetical Data]	[Calculated Avg]
T_clear	[Hypothetical Data]	[Hypothetical Data]	[Hypothetical Data]	[Calculated Avg]
Melting Range	[T_clear - T_onset]	[T_clear - T_onset]	[T_clear - T_onset]	[Calculated Avg]

Interpretation of Results

- Sharp Melting Point: A narrow melting range (typically < 1 °C) is indicative of a high degree of purity for a crystalline organic compound.
- Broad Melting Point: A broad melting range (> 2 °C) suggests the presence of impurities, which disrupt the crystal lattice and cause the substance to melt over a wider temperature range. It could also indicate the presence of multiple crystalline forms or that the substance is decomposing upon melting.
- Decomposition: If the sample changes color (e.g., darkens) or evolves gas upon heating, this should be noted as decomposition. In such cases, the melting point is often reported with a "d" (e.g., 150-152 °C d).

Conclusion: Establishing a Foundational Physicochemical Parameter

The determination of the melting point is a fundamental and indispensable step in the characterization of a new chemical entity like **2-chloro-N-[(2-fluorophenyl)methyl]propanamide**. By following a rigorous and well-documented protocol, researchers can establish a reliable physicochemical parameter that underpins the identity, purity, and solid-state properties of the molecule. This, in turn, provides a solid foundation for subsequent stages of drug development, from formulation to quality control. The methodology outlined in this guide is designed to ensure the generation of high-quality, reproducible data that will stand up to scientific and regulatory scrutiny.

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